

Navigating the Safe Disposal of Methyl 4-(hydroxymethyl)cyclohexanecarboxylate: A Procedural Guide

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Compound of Interest

Methyl 4-

Compound Name: *(hydroxymethyl)cyclohexanecarbo*
xylate

Cat. No.: *B077218*

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The proper disposal of **Methyl 4-(hydroxymethyl)cyclohexanecarboxylate** is a critical aspect of laboratory safety and environmental responsibility. Adherence to established protocols is essential to mitigate risks and ensure regulatory compliance. This guide provides a step-by-step framework for the safe handling and disposal of **Methyl 4-(hydroxymethyl)cyclohexanecarboxylate**, designed for researchers, scientists, and drug development professionals.

Essential Safety and Chemical Properties

A thorough understanding of the chemical's properties is fundamental to its safe management. The following table summarizes essential quantitative data for **Methyl 4-(hydroxymethyl)cyclohexanecarboxylate**.

Property	Value
Molecular Formula	C9H16O3 [1] [2]
Molecular Weight	172.22 g/mol [1]
Appearance	Colorless liquid [1] [2]
Boiling Point	127 - 134 °C / 260.6 - 273.2 °F [1]
Flash Point	> 110 °C / > 230 °F [1]
Density	1.068 g/cm3 @ 20 °C [1]
Water Solubility	Immiscible [1]

Procedural Disposal Protocol

The disposal of **Methyl 4-(hydroxymethyl)cyclohexanecarboxylate** must be conducted in accordance with federal, state, and local hazardous waste regulations. The following protocol outlines a generalized procedure; however, laboratory personnel must always consult their institution's specific waste management plan and the chemical's Safety Data Sheet (SDS).

Step 1: Waste Identification and Classification

While some safety data sheets indicate that this product is not considered hazardous by US OSHA standards, others suggest it may cause skin, eye, and respiratory irritation.[\[1\]](#)[\[3\]](#) Therefore, it is prudent to handle it as a chemical waste product. Always consult your institution's environmental health and safety (EHS) department for specific classification guidance.

Step 2: Personal Protective Equipment (PPE)

Before handling the chemical waste, ensure you are wearing appropriate PPE:

- Gloves: Wear protective gloves.
- Eye Protection: Use safety glasses with side shields or goggles.[\[4\]](#)
- Lab Coat: A standard lab coat is recommended to prevent skin contact.

Step 3: Waste Collection and Storage

- Container: Collect waste **Methyl 4-(hydroxymethyl)cyclohexanecarboxylate** in a designated, properly labeled, and sealed container. The container should be compatible with the chemical.
- Labeling: The waste container must be clearly labeled with the full chemical name: "Waste **Methyl 4-(hydroxymethyl)cyclohexanecarboxylate**" and any other information required by your institution.
- Storage: Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[\[1\]](#) Keep containers tightly closed.[\[3\]](#)

Step 4: Spill Management

In the event of a spill:

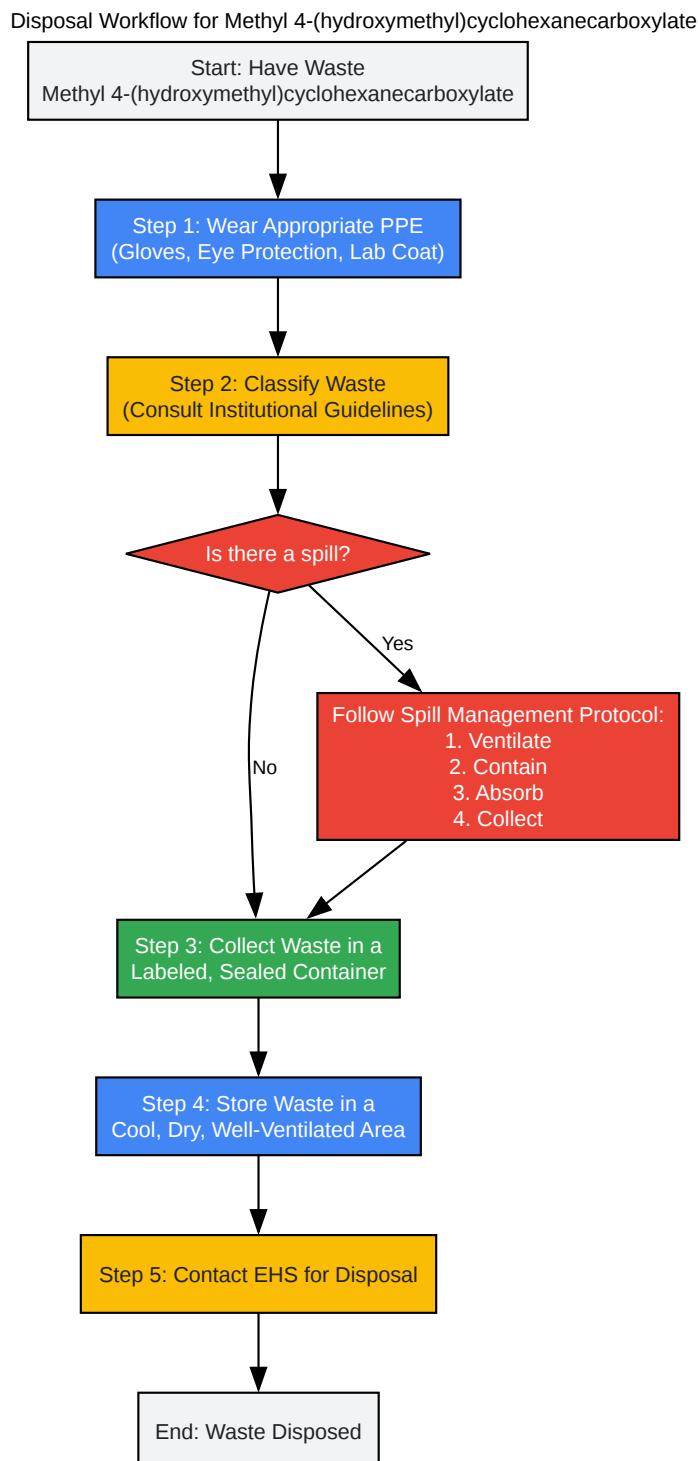
- Ventilate: Ensure adequate ventilation in the area.
- Contain: Prevent further spread of the liquid.
- Absorb: Use an inert absorbent material, such as vermiculite, sand, or earth, to absorb the spill.
- Collect: Sweep or shovel the absorbed material into a suitable container for disposal.[\[1\]](#)
- Decontaminate: Clean the spill area thoroughly.

Step 5: Final Disposal

- Contact EHS: Arrange for the pickup and disposal of the chemical waste through your institution's EHS department or a licensed chemical waste disposal company.
- Documentation: Complete all necessary waste disposal forms and documentation as required by your institution and local regulations.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Methyl 4-(hydroxymethyl)cyclohexanecarboxylate**.



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Caption: Disposal Workflow for **Methyl 4-(hydroxymethyl)cyclohexanecarboxylate**

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